

Physical and chemical properties of lanthanum trichloride for research purposes.

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Compound of Interest

Compound Name: Lanthanum chloride

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Lanthanum Trichloride: A Technical Guide for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of lanthanum trichloride (LaCl_3), a versatile inorganic compound with significant applications in chemical synthesis, biological research, and pharmaceutical development. This document details its fundamental characteristics, provides experimental protocols for its synthesis and use, and explores its impact on key biological signaling pathways.

Core Physical and Chemical Properties

Lanthanum trichloride is a white, odorless, crystalline solid that is highly soluble in water and alcohols.^{[1][2]} It exists in both anhydrous and hydrated forms, with the heptahydrate being a common variant. As a strong Lewis acid, it is a valuable catalyst in various organic reactions.^{[1][3]}

Physical Properties

The key physical properties of anhydrous and hydrated lanthanum trichloride are summarized in the table below, providing a comparative overview for experimental design and application.

Property	Anhydrous Lanthanum Trichloride (LaCl ₃)	Lanthanum Trichloride Heptahydrate (LaCl ₃ ·7H ₂ O)
CAS Number	10099-58-8	10025-84-0
Molecular Weight	245.26 g/mol	371.37 g/mol
Appearance	White odorless hygroscopic powder	White crystalline solid
Melting Point	858 °C (1576 °F; 1131 K)	Decomposes at 91°C
Boiling Point	1000 °C (1830 °F; 1270 K)	Not applicable
Density	3.84 g/cm ³	Not specified
Solubility in Water	957 g/L (at 25 °C)	Soluble
Solubility in Other Solvents	Soluble in alcohols	Soluble in ethanol
Crystal Structure	Hexagonal (UCl ₃ type)	Triclinic

Sources:[1][2]

Chemical Properties and Reactivity

Lanthanum trichloride's chemical behavior is largely dictated by the trivalent lanthanum ion (La³⁺). Its notable chemical properties include:

- **Lewis Acidity:** LaCl₃ acts as a potent Lewis acid, accepting electron pairs. This property is central to its catalytic activity in organic synthesis, including Friedel-Crafts reactions, aldol condensations, and the formation of acetals.[1][3]
- **Hygroscopicity:** The anhydrous form is highly hygroscopic and readily absorbs moisture from the atmosphere to form hydrates.
- **Reactivity with Water:** While highly soluble, it can undergo hydrolysis in hot water.
- **Complex Formation:** Lanthanum ions can form coordination complexes with various ligands, a characteristic that is exploited in catalysis and analytical chemistry.[3]

Experimental Protocols

This section provides detailed methodologies for the synthesis of anhydrous lanthanum trichloride and its application as a catalyst in a common organic transformation.

Synthesis of Anhydrous Lanthanum Trichloride via the Ammonium Chloride Route

Anhydrous lanthanum trichloride can be effectively synthesized from lanthanum oxide through a two-step process involving the formation of an ammonium salt intermediate.^[1]

Materials:

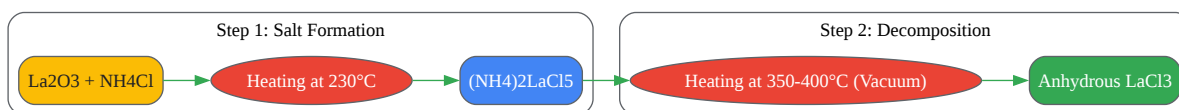
- Lanthanum oxide (La_2O_3)
- Ammonium chloride (NH_4Cl)
- Tube furnace
- Quartz tube
- Vacuum pump
- Schlenk line apparatus
- Inert gas (Argon or Nitrogen)

Procedure:

- Step 1: Formation of the Ammonium Pentachloride Salt
 - Thoroughly mix lanthanum oxide and ammonium chloride in a 1:10 molar ratio in a mortar and pestle.
 - Place the mixture in a quartz boat and insert it into a quartz tube within a tube furnace.
 - Heat the mixture under a constant flow of inert gas to 230°C for at least 4 hours. The following reaction occurs: $\text{La}_2\text{O}_3 + 10 \text{NH}_4\text{Cl} \rightarrow 2 (\text{NH}_4)_2\text{LaCl}_5 + 6 \text{H}_2\text{O} + 6 \text{NH}_3$

- Step 2: Thermal Decomposition to Anhydrous Lanthanum Trichloride
 - After the first step, increase the temperature of the tube furnace to 350-400 °C under vacuum.
 - Maintain these conditions for several hours to ensure the complete decomposition of the ammonium salt intermediate: $(\text{NH}_4)_2\text{LaCl}_5 \rightarrow \text{LaCl}_3 + 2 \text{HCl} + 2 \text{NH}_3$
 - Cool the furnace to room temperature under vacuum.
 - The resulting white powder is anhydrous lanthanum trichloride. Handle and store the final product under an inert atmosphere due to its hygroscopic nature.

Workflow for Anhydrous LaCl_3 Synthesis:



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Workflow for the synthesis of anhydrous LaCl_3 .

Lanthanum Trichloride as a Catalyst for Friedel-Crafts Acylation

This protocol outlines the use of anhydrous LaCl_3 as a Lewis acid catalyst for the acylation of an aromatic compound.

Materials:

- Anhydrous Lanthanum Trichloride (LaCl_3)
- Anisole
- Acetic anhydride

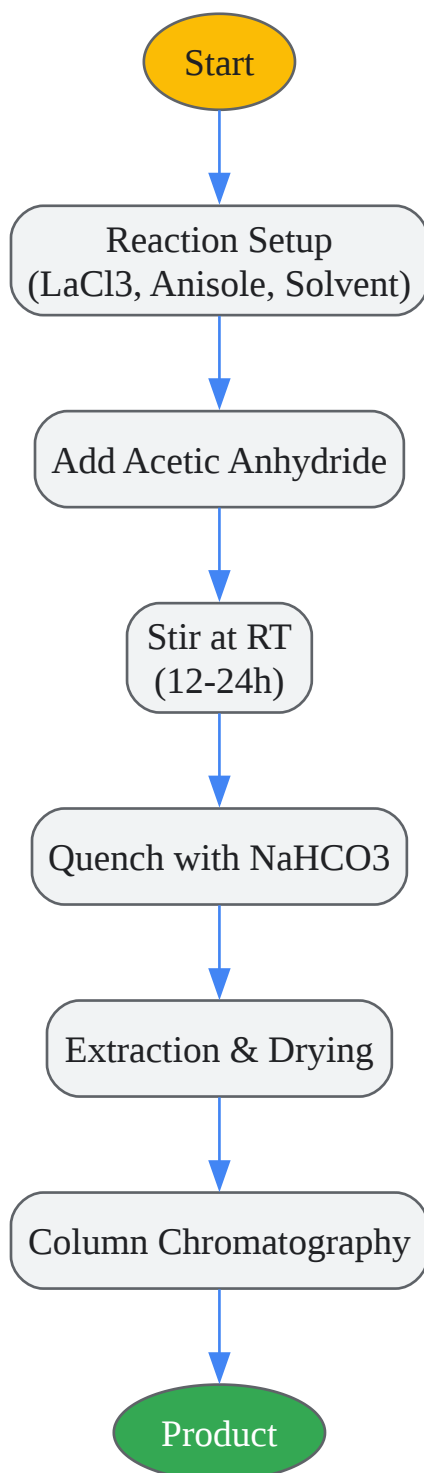
- Dichloromethane (anhydrous)
- Schlenk flask
- Magnetic stirrer
- Standard glassware for workup and purification

Procedure:

- Reaction Setup:
 - To a dry Schlenk flask under an inert atmosphere, add anhydrous lanthanum trichloride (0.1 eq).
 - Add anhydrous dichloromethane as the solvent.
 - Add anisole (1.0 eq) to the suspension and stir.
- Acylation:
 - Slowly add acetic anhydride (1.1 eq) to the reaction mixture at room temperature.
 - Stir the reaction mixture at room temperature for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup and Purification:
 - Upon completion, quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate.
 - Separate the organic layer and extract the aqueous layer with dichloromethane.
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
 - Concentrate the filtrate under reduced pressure to obtain the crude product.

- Purify the crude product by column chromatography on silica gel to yield the desired acylated product.

Logical Flow of Friedel-Crafts Acylation:



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Experimental workflow for Friedel-Crafts acylation.

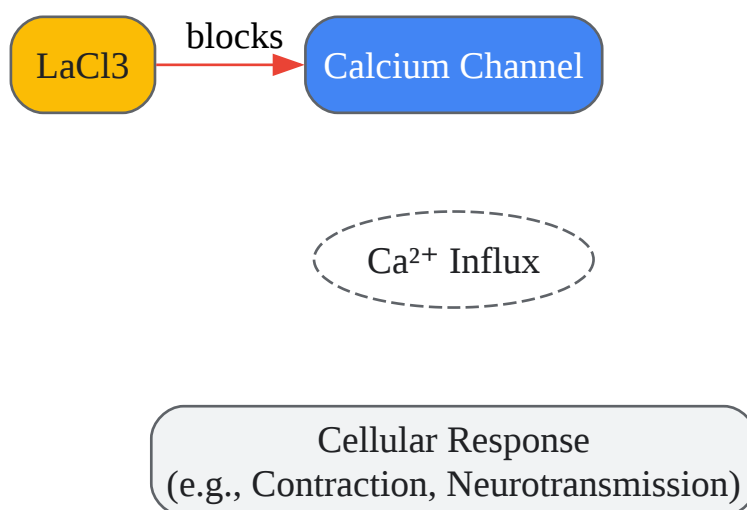
Biological Activity and Signaling Pathways

Lanthanum trichloride is widely utilized in biomedical research, primarily as a non-specific blocker of calcium channels.[2][4] Its ability to mimic Ca^{2+} ions allows it to competitively inhibit calcium influx through various voltage-gated and ligand-gated calcium channels, thereby modulating numerous intracellular signaling cascades.

Inhibition of Calcium Channel Signaling

By blocking Ca^{2+} entry, LaCl_3 can influence a wide range of physiological processes that are dependent on calcium signaling, including neurotransmitter release, muscle contraction, and gene expression.

Mechanism of Calcium Channel Blockade:



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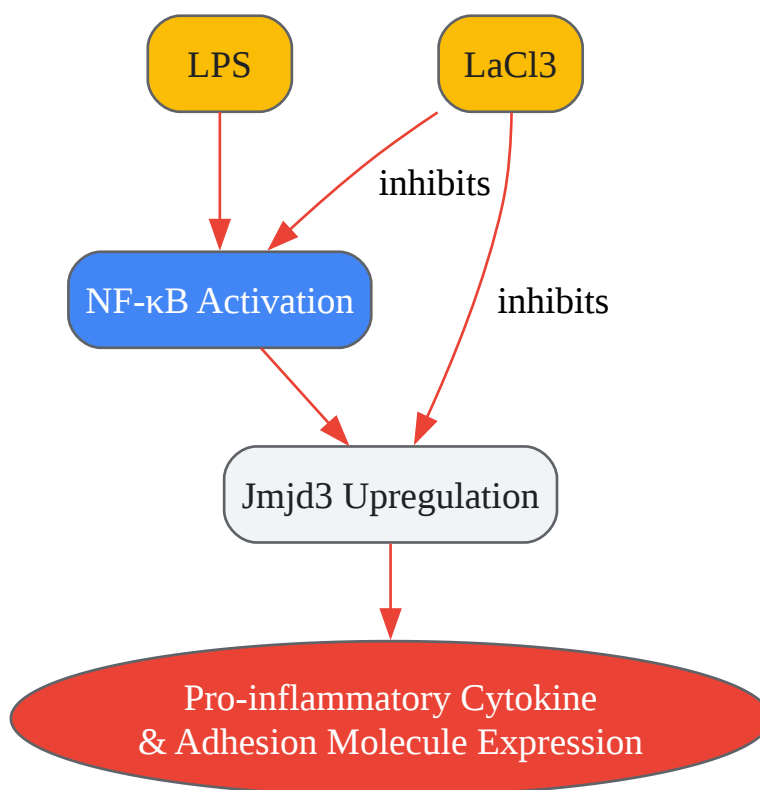
LaCl_3 as a blocker of calcium channels.

Modulation of NF- κ B Signaling

Recent studies have demonstrated that lanthanum trichloride can inhibit the lipopolysaccharide (LPS)-mediated inflammatory response in human umbilical vein endothelial cells (HUVECs) by

suppressing the NF- κ B signaling pathway.[5] This anti-inflammatory effect is, in part, mediated through the inhibition of the histone demethylase Jmjd3.

Inhibition of the NF- κ B Pathway by LaCl_3 :



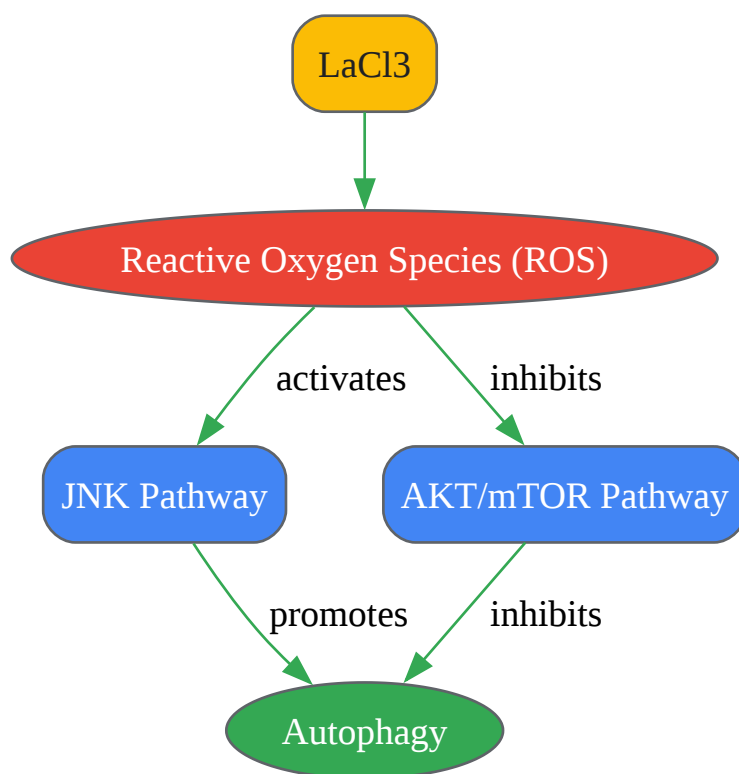
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LaCl_3 inhibits LPS-induced inflammation via NF- κ B.

Induction of Autophagy via ROS-Mediated Pathways

In the context of neurobiology, **lanthanum chloride** has been shown to induce autophagy in rat hippocampal cells through the generation of reactive oxygen species (ROS).[6] This process involves the activation of the JNK signaling pathway and the inhibition of the AKT/mTOR pathway.

LaCl_3 -Induced Autophagy Signaling:



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Signaling cascade of LaCl₃-induced autophagy.

Applications in Drug Development and Research

The unique properties of lanthanum trichloride make it a valuable tool in various stages of drug discovery and development.

- **Target Validation:** As a calcium channel blocker, it is used to investigate the role of calcium signaling in various diseases, helping to validate calcium channels as therapeutic targets.[2]
[4]
- **Assay Development:** It can be used as a reference compound in the development of screening assays for novel calcium channel blockers.
- **Catalysis in Medicinal Chemistry:** Its role as a Lewis acid catalyst is applied in the synthesis of complex organic molecules that are potential drug candidates.[3]
- **Neuroscience Research:** It is used to study the mechanisms of neurotoxicity and neurodegenerative diseases by modulating neuronal signaling pathways.[7]

- Cancer Research: Studies have explored its potential to sensitize cancer cells to chemotherapy, suggesting a role in combination therapies.[8]
- Wastewater Treatment: **Lanthanum chloride** is effective in removing phosphates from wastewater, which has implications for environmental health and safety.[2]

Safety and Handling

Lanthanum trichloride should be handled with care in a laboratory setting. It is irritating to the eyes, respiratory system, and skin. Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. Due to its hygroscopic nature, anhydrous lanthanum trichloride should be stored in a tightly sealed container in a dry, well-ventilated area, preferably under an inert atmosphere.

This guide provides a foundational understanding of lanthanum trichloride for research purposes. For specific applications, further consultation of peer-reviewed literature is recommended.

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